

Technical Guide: (6-Chloropyridin-2-yl)methanesulfonyl Chloride

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Compound of Interest

Compound Name: (6-Chloropyridin-2-yl)methanesulfonyl chloride

Cat. No.: B13288123

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Core Domain: Medicinal Chemistry | Heterocyclic Synthesis | Late-Stage Functionalization

Executive Summary

(6-Chloropyridin-2-yl)methanesulfonyl chloride is a bifunctional electrophile featuring a reactive sulfonyl chloride group and a 6-chloro-substituted pyridine ring. It serves as a "linchpin" intermediate in drug discovery, enabling the construction of sulfonamide bioisosteres.

Critical Handling Warning: Unlike simple aryl sulfonyl chlorides, this compound belongs to the class of

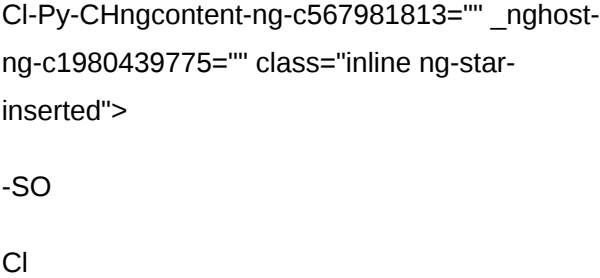
-heteroaryl methanesulfonyl chlorides. These species are prone to sulfene formation (elimination of HCl) under basic conditions and spontaneous desulfonylation (loss of SO

) at elevated temperatures. It is frequently generated in situ or stored at -20°C under inert gas.

Chemical Identity & Physical Properties[1][2][3][4][5]

Due to its instability, the commercial availability of the isolated sulfonyl chloride is limited. Data below includes the stable precursor, which is the standard commercial form for storage.

Target Compound Data

Property	Data
Chemical Name	(6-Chloropyridin-2-yl)methanesulfonyl chloride
Structure	 Cl-Py-CH ₂ -SO ₂ -Cl
Molecular Formula	C ₅ H ₄ ClNO ₂ S
Molecular Weight	226.08 g/mol
Stability	Low. Prone to hydrolysis and SO ₂ extrusion.
Appearance	Typically a pale yellow oil or low-melting solid (crude).

Stable Precursor Data (Primary Commercial Form)

Property	Data
Chemical Name	2-Chloro-6-(chloromethyl)pyridine
CAS Number	78846-88-5
Molecular Weight	162.02 g/mol
Melting Point	38–42 °C
Storage	2–8°C, Inert Atmosphere.

Synthesis & Manufacturing Workflows

The synthesis strategy prioritizes the late-stage generation of the sulfonyl chloride to mitigate decomposition. The most robust route proceeds via the isothiuronium salt or oxidative chlorination of the thiol.

DOT Diagram: Synthesis Pathway

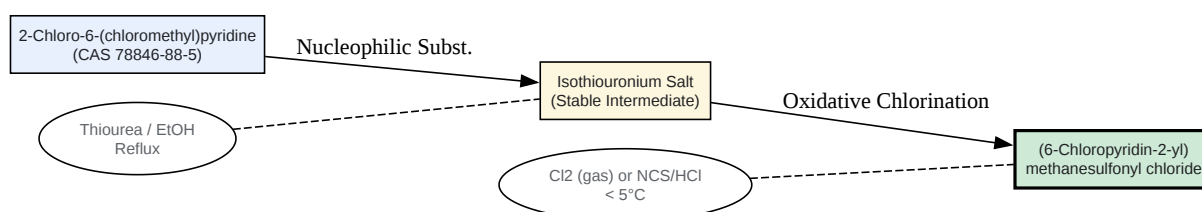


Figure 1: Standard synthesis via oxidative chlorination of the isothiuronium intermediate.

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Detailed Protocol: Oxidative Chlorination (Laboratory Scale)

Caution: Perform in a well-ventilated fume hood. SO

and HCl gases are evolved.

- Thiuronium Formation:
 - Dissolve 2-chloro-6-(chloromethyl)pyridine (1.0 eq) and thiourea (1.05 eq) in ethanol.
 - Reflux for 2–3 hours. The product precipitates as the isothiuronium hydrochloride salt.
 - Checkpoint: Isolate this salt via filtration. It is stable and can be stored indefinitely.
- Chlorination (The "Make-and-Use" Step):

- Suspend the isothiuronium salt in dilute aqueous HCl (or a DCM/water biphasic mixture) at 0°C.
- Bubble Chlorine gas (Cl₂) slowly through the mixture, or add N-chlorosuccinimide (NCS) (3.0 eq) portion-wise.
- Maintain temperature < 5°C to prevent SO₂ extrusion.
- Workup: Extract immediately with cold Dichloromethane (DCM). Wash with ice-cold brine. Dry over MgSO₄ and concentrate without heating (keep water bath < 20°C).
- Result: The crude sulfonyl chloride is obtained as a yellow oil. Do not distill. Use immediately.

Reactivity & Mechanistic Insights[7]

The "Sulfene" Mechanism

Unlike aromatic sulfonyl chlorides (e.g., Tosyl chloride), **(6-chloropyridin-2-yl)methanesulfonyl chloride** contains acidic

-protons (adjacent to the sulfonyl group and the pyridine ring).

When reacted with amines in the presence of a base (e.g., Triethylamine), the reaction often proceeds via a Sulfene Intermediate (elimination-addition) rather than direct S

2 substitution.

- Implication: If using a chiral amine or a sterically crowded amine, the sulfene mechanism is highly efficient but requires careful control of base stoichiometry to avoid oligomerization of the sulfene.

DOT Diagram: Reactivity Profile

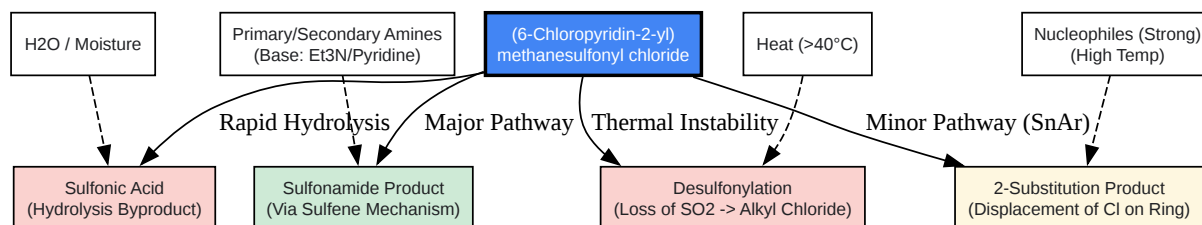


Figure 2: Reactivity landscape showing the dominant sulfonylation pathway and instability risks.

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Experimental Protocols

General Procedure: Sulfonylation of Amines

This protocol is optimized to minimize sulfene polymerization and hydrolysis.

Reagents:

- **(6-Chloropyridin-2-yl)methanesulfonyl chloride** (freshly prepared)
- Amine substrate (1.0 eq)[1]
- Triethylamine (Et₃N) or DIPEA (1.2 eq)
- Dichloromethane (DCM), Anhydrous

Steps:

- Dissolve the amine and Et₃N in anhydrous DCM under Nitrogen atmosphere.
- Cool the solution to -10°C to 0°C.
- Dissolve the sulfonyl chloride in a minimum volume of DCM and add it dropwise to the amine solution.

- Why? Slow addition keeps the concentration of the reactive sulfene low, favoring reaction with the amine over self-polymerization.
- Stir at 0°C for 30 minutes, then allow to warm to room temperature over 1 hour.
- Quench: Add saturated aqueous NH
Cl.
- Purification: The sulfonamide product is usually stable and can be purified via silica gel chromatography (Hexanes/Ethyl Acetate).

Safety & Handling (E-E-A-T)

- Lachrymator: Like methanesulfonyl chloride, this compound is a potent lachrymator.^[2] Handle only in a fume hood.
- Corrosive: Causes severe skin burns and eye damage.
- Moisture Sensitivity: Reacts violently with water to release HCl gas.
- Storage: If isolation is necessary, store as a solid at -20°C. Do not store as a solution, as trace HCl accelerates decomposition.

References

- PubChem. 2-Chloro-6-(chloromethyl)pyridine (Compound Summary). National Library of Medicine. Available at: [\[Link\]](#)
- King, J. F. Return of the Sulfenes. Accounts of Chemical Research, 1975. (Foundational text on the sulfene mechanism for methanesulfonyl chlorides).

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